

Using Chitin synthase inhibitor 11 to study fungal development

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Compound of Interest

Compound Name: Chitin synthase inhibitor 11

Cat. No.: B12390156

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Utilizing Polyoxin D to Interrogate Fungal Development

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Chitin, an essential structural polysaccharide in the fungal cell wall, provides rigidity and protection, making its synthesis a critical process for fungal growth, morphogenesis, and viability.[1] Unlike mammals and plants, fungi rely on chitin for their structural integrity, positioning the enzymes responsible for its synthesis, chitin synthases (CHS), as a prime target for antifungal drug development.[1][2] Polyoxin D, a peptidyl nucleoside antibiotic, is a potent and specific competitive inhibitor of chitin synthase.[3] By mimicking the substrate UDP-N-acetylglucosamine (UDP-GlcNAc), Polyoxin D effectively blocks the polymerization of N-acetylglucosamine into chitin chains.[4][5] This document provides detailed application notes and experimental protocols for using Polyoxin D as a tool to study various aspects of fungal development.

Mechanism of Action

Polyoxin D competitively inhibits chitin synthase, the enzyme responsible for the final step in the chitin biosynthesis pathway.[4][5] This inhibition leads to the accumulation of the substrate

UDP-GlcNAc and a reduction in cell wall chitin content, resulting in weakened cell walls that are unable to withstand osmotic stress, ultimately leading to cell lysis and growth inhibition.[3][4]

Data Presentation

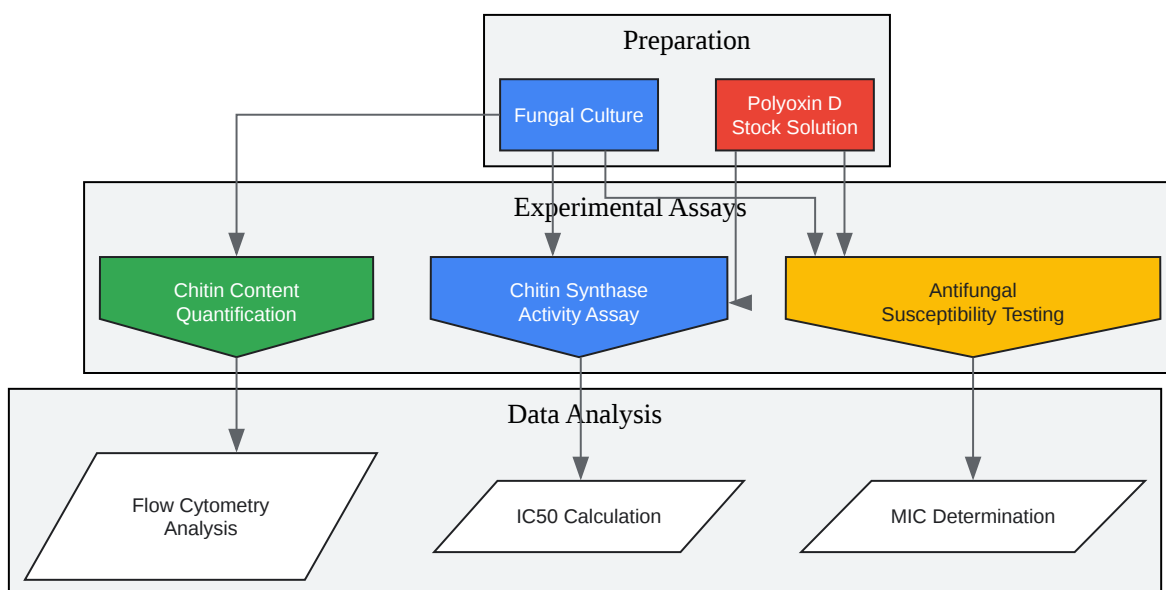
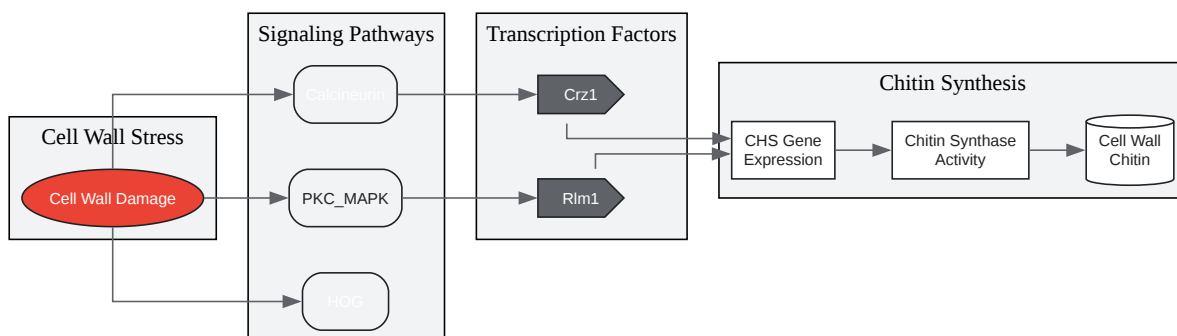
The following tables summarize quantitative data regarding the effects of Polyoxin D and other chitin synthase inhibitors on various fungal species.

Fungal Species	Inhibitor	IC50 (CHS activity)	Ki (CHS activity)	Minimum Inhibitory Concentration (MIC)	Reference
Alternaria kikuchiana	Polyoxin B	-	1.4 μ M	-	[4][5]
Mucor rouxii	Polyoxin D	-	0.6 μ M	-	[3]
Sclerotium sclerotiorum	Polyoxin B	0.19 mM	-	-	[1]
Saccharomyces cerevisiae	IMB-D10	3.51 \pm 1.35 μ g/mL (Chs2)	-	-	[6]
Candida albicans	Nikkomycin analogue	-	-	>100 μ g/mL	[7]

Fungal Species	Treatment	Observation	Quantitative Measurement	Reference
Alternaria kikuchiana	Polyoxin B (10 μ M)	Inhibition of glucosamine-14C incorporation into chitin	>50% inhibition	[5]
Fusarium graminearum	Polyoxin B (1.0 mg/L)	Reduced hyphal growth	Significant reduction in diameter	[8]

Signaling Pathways

Chitin synthesis in fungi is intricately regulated by several signaling pathways that respond to cell cycle cues and environmental stresses. The High Osmolarity Glycerol (HOG), Protein Kinase C (PKC)-MAPK, and the Ca^{2+} /calcineurin signaling pathways are key regulators of CHS gene expression.[9][10][11] Stress signals, such as cell wall damage, can trigger these pathways, leading to the upregulation of chitin synthase gene transcription as a compensatory mechanism.[9][10]



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